

An In-depth Technical Guide to the Spectroscopic Characterization of n-Propyldimethylchlorosilane

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Compound of Interest

Compound Name: *n*-Propyldimethylchlorosilane

CAS No.: 17477-29-1

Cat. No.: B094270

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **n-propyldimethylchlorosilane** (CAS 17477-29-1), a key intermediate in the synthesis of specialty silicone products and surface modification agents. In the absence of publicly available spectral data, this document serves as a predictive guide for researchers, scientists, and drug development professionals. It outlines the theoretical basis and detailed experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Furthermore, it presents predicted spectral data, including ^1H and ^{13}C NMR chemical shifts, characteristic IR absorption bands, and a plausible mass fragmentation pattern. The causality behind experimental choices, particularly for handling this moisture-sensitive compound, is explained to ensure data integrity. This guide is designed to be a self-validating system, where the predicted data from each technique logically corroborates the others to confirm the molecular structure.

Introduction

n-Propyldimethylchlorosilane, a member of the organochlorosilane family, is a versatile chemical reagent. Its utility stems from the reactive Si-Cl bond, which readily undergoes nucleophilic substitution, allowing for the covalent attachment of the propyldimethylsilyl group to a wide array of substrates. This reactivity makes it invaluable in the production of silicone polymers, as a silylating agent for protecting hydroxyl groups in organic synthesis, and in surface chemistry to create hydrophobic coatings.

Given its applications, rigorous quality control and structural verification are paramount. Spectroscopic techniques are the cornerstone of this process. However, a notable gap exists in public databases for the spectral data of this specific compound. This guide aims to fill that gap by providing a robust, predictive framework for its analysis. By understanding the expected spectroscopic signatures, researchers can confidently identify the compound, assess its purity, and monitor its reactions.

Physicochemical and Safety Considerations

A foundational understanding of the compound's properties is essential for safe handling and for selecting appropriate analytical techniques.

Table 1: Physicochemical Properties of **n-Propyldimethylchlorosilane**

Property	Value	Source(s)
CAS Number	17477-29-1	Gelest, Inc.
Molecular Formula	C ₅ H ₁₃ ClSi	Gelest, Inc.
Molecular Weight	136.70 g/mol	Gelest, Inc.
Boiling Point	113-114 °C	CAS Common Chemistry
Density	0.8726 g/mL at 20°C	CAS Common Chemistry
Refractive Index	1.413 (at 20°C)	ChemicalBook

Safety Insights: **n-Propyldimethylchlorosilane** is a flammable liquid and is highly reactive with water and other protic solvents. This reactivity is a critical consideration for sample preparation, as exposure to moisture will lead to hydrolysis, forming hydrogen chloride (HCl) and siloxanes,

which would invalidate the analysis. All handling and sample preparation must be conducted under anhydrous conditions, preferably in an inert atmosphere (e.g., nitrogen or argon).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic and organosilicon compounds, providing detailed information about the chemical environment of hydrogen (^1H) and carbon (^{13}C) nuclei.

Expertise & Experience: Causality in Experimental Protocol

The protocol below is designed specifically to address the challenges posed by a reactive chlorosilane.

Experimental Protocol: NMR Sample Preparation and Acquisition

- **Material Handling:** All glassware (NMR tube, pipette, vials) must be rigorously dried in an oven (e.g., at 120°C for at least 4 hours) and allowed to cool in a desiccator immediately before use.
- **Solvent Selection:** An anhydrous, deuterated solvent is required. Deuterated chloroform (CDCl_3) is a common choice. It is crucial to use a solvent from a fresh, sealed bottle or one that has been stored over molecular sieves to ensure it is free of water and DCI/HCl .
- **Sample Preparation** (in an inert atmosphere, e.g., glove box or Schlenk line):
 - Place approximately 10-20 mg of **n-propyldimethylchlorosilane** into a clean, dry vial.
 - Using a dry syringe, add ~0.6 mL of anhydrous CDCl_3 .
 - Briefly agitate the vial to ensure a homogeneous solution.
 - Filter the solution through a small plug of dry glass wool in a Pasteur pipette directly into the NMR tube. **Causality Note:** This step is vital to remove any particulate matter which can degrade spectral resolution by distorting the magnetic field homogeneity.
 - Cap the NMR tube securely.

- **Reference Standard:** Tetramethylsilane (TMS, $\delta = 0.00$ ppm) is the standard internal reference for both ^1H and ^{13}C NMR. Often, commercially available CDCl_3 contains a small amount of TMS. If not, a minute quantity can be added, but care must be taken to ensure the TMS is also anhydrous.
- **Data Acquisition:** Acquire the ^1H NMR spectrum first, followed by the ^{13}C NMR spectrum. Standard acquisition parameters on a modern NMR spectrometer (e.g., 400 MHz or higher) are generally sufficient.

Predicted ^1H NMR Spectrum

The structure of **n-propyldimethylchlorosilane** ($\text{CH}_3\text{-CH}_2\text{-CH}_2\text{-Si(CH}_3)_2\text{-Cl}$) suggests four distinct proton environments. The predicted chemical shifts are based on the electronegativity of adjacent atoms and established correlations.

Table 2: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Assignment	Label	Predicted δ (ppm)	Multiplicity	Integration	Rationale for Prediction
Si-(CH ₃) ₂	a	0.4 - 0.6	Singlet (s)	6H	Protons on methyl groups attached to silicon are highly shielded and appear far upfield.
Si-CH ₂ -	b	0.8 - 1.0	Multiplet (m)	2H	Methylene group directly attached to silicon; will be a complex multiplet due to coupling with the adjacent CH ₂ group.
-CH ₂ -CH ₂ -CH ₃	c	1.3 - 1.5	Multiplet (m)	2H	Methylene group in the middle of the propyl chain, coupled to protons on both adjacent carbons.
-CH ₃	d	0.9 - 1.1	Triplet (t)	3H	Terminal methyl group, split into a triplet by the

adjacent CH₂
group.

Predicted ¹³C NMR Spectrum

The molecule has four unique carbon environments, which will give rise to four signals in the proton-decoupled ¹³C NMR spectrum.

Table 3: Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Assignment	Label	Predicted δ (ppm)	Rationale for Prediction
Si-(CH ₃) ₂	a	1 - 4	Highly shielded methyl carbons attached to silicon appear significantly upfield.
Si-CH ₂ -	b	18 - 22	The carbon alpha to the silicon atom.
-CH ₂ -CH ₂ -CH ₃	c	16 - 19	The central carbon of the propyl chain.
-CH ₃	d	15 - 18	The terminal methyl carbon of the propyl chain.

Visualization: NMR Workflow



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Caption: Workflow for NMR analysis of moisture-sensitive silanes.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of chemical bonds. It is an excellent technique for identifying the presence of specific functional groups within a molecule.

Expertise & Experience: Causality in Experimental Protocol

For a volatile, moisture-sensitive liquid, Attenuated Total Reflectance (ATR) is the preferred method as it is fast, requires minimal sample, and reduces the risk of atmospheric moisture exposure.

Experimental Protocol: ATR-FTIR Analysis

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal. This is crucial as it will be subtracted from the sample spectrum to remove atmospheric (H_2O , CO_2) and instrument-related absorptions.
- **Sample Application:** In a fume hood, apply a single drop of **n-propyldimethylchlorosilane** directly onto the center of the ATR crystal.
- **Data Acquisition:** Immediately acquire the sample spectrum. A typical scan range is 4000-400 cm^{-1} . Co-adding 16 or 32 scans is usually sufficient to obtain a high-quality spectrum.
- **Cleaning:** After analysis, promptly clean the ATR crystal with a dry, non-protic solvent (e.g., hexane or dichloromethane) followed by isopropanol, and ensure it is completely dry.

Predicted IR Absorption Bands

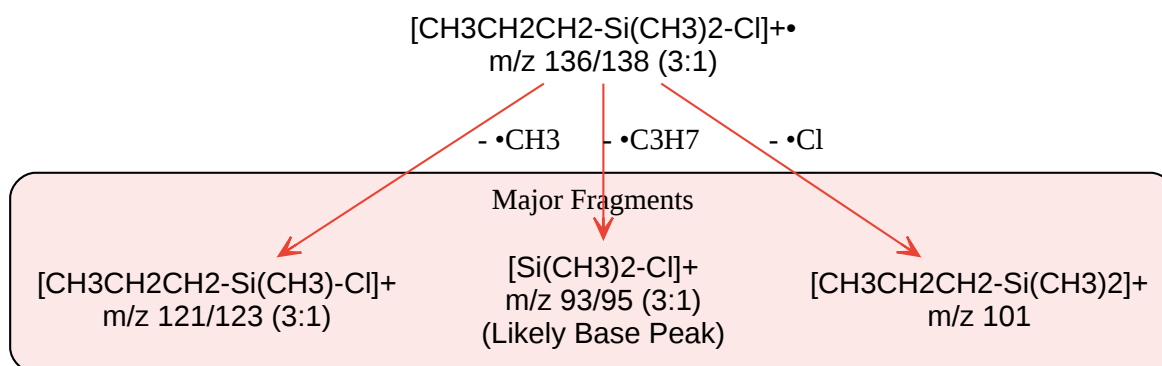
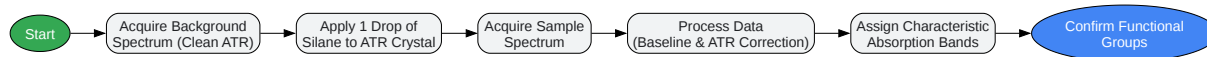
The IR spectrum will be dominated by absorptions from C-H, Si-C, and Si-Cl bonds. Based on established correlation tables, the following peaks are expected.

Table 4: Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Notes
2965 - 2850	C-H stretch (sp ³)	Strong	Characteristic of the propyl and methyl groups. Multiple peaks are expected.
1465	C-H bend (CH ₂)	Medium	Scissoring vibration of the methylene groups.
1380	C-H bend (CH ₃)	Medium	Symmetric bending ("umbrella" mode) of the methyl groups.
1255	Si-CH ₃ bend	Strong	A very characteristic, sharp absorption for methyl groups on a silicon atom.
840 - 800	Si-C stretch / CH ₃ rock	Strong	Often a strong, broad band associated with the Si-(CH ₃) ₂ group.
625 - 425	Si-Cl stretch	Strong	This absorption in the far-IR region is a key indicator of the chlorosilane functionality.

*[2]

Visualization: IR Analysis Workflow



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